

# In-Depth Technical Guide to the Physical Properties of 4-Iodophenyl Acetate

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## Compound of Interest

Compound Name: 4-Iodophenyl acetate

Cat. No.: B1267032

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This technical guide provides a comprehensive overview of the core physical properties of **4-iodophenyl acetate**, a key intermediate in organic synthesis. The document details available quantitative data, outlines relevant experimental protocols, and presents a visual representation of its synthetic pathway.

## Core Physical Properties

**4-Iodophenyl acetate** (CAS No: 33527-94-5) is an aromatic compound with the molecular formula  $C_8H_7IO_2$ .<sup>[1]</sup> It is characterized by a phenyl ring substituted with an iodine atom and an acetate group.

Data Presentation: Physical Properties of **4-Iodophenyl Acetate**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	[1]
Molecular Weight	262.05 g/mol	[1]
Appearance	White to light yellow powder or crystal	
Melting Point	36.0 - 40.0 °C	
Boiling Point	Not available in the searched literature	
Density	Not available in the searched literature	
Solubility	Soluble in organic solvents such as ethanol and ether; limited solubility in water.[1]	[1]

## Experimental Protocols

The following sections detail the experimental procedures for the synthesis of **4-iodophenyl acetate** and the determination of its key physical properties.

### Synthesis of 4-Iodophenyl Acetate via Acetylation of 4-Iodophenol

This protocol is based on the general method for the acetylation of phenols.

Materials:

- 4-Iodophenol
- Acetic anhydride
- Pyridine (catalyst)
- Dichloromethane (solvent)

- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-iodophenol (1.0 equivalent) in dichloromethane.
- Add a catalytic amount of pyridine to the solution.
- Cool the mixture in an ice bath and add acetic anhydride (1.2 equivalents) dropwise using a dropping funnel, while stirring continuously.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-4 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **4-Iodophenyl acetate**.
- The crude product can be further purified by recrystallization or column chromatography.

## Determination of Melting Point (General Procedure)

Materials:

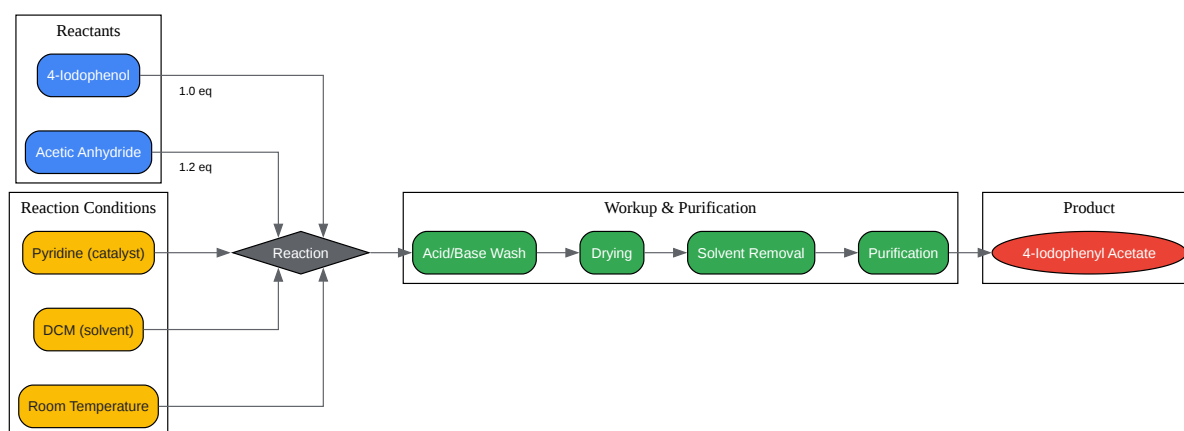
- **4-Iodophenyl acetate** sample
- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle

Procedure:

- Ensure the **4-Iodophenyl acetate** sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).

## Mandatory Visualization

The following diagram illustrates the synthetic workflow for the preparation of **4-Iodophenyl acetate** from 4-iodophenol.



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Caption: Synthesis workflow for **4-Iodophenyl acetate**.

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## References

- 1. CAS 33527-94-5: 4-iodophenyl acetate | CymitQuimica [cymitquimica.com]
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Address: 3281 E Guasti Rd  
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